

CAS number for 6-(4-Chlorophenyl)morpholin-3-one

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Compound of Interest

Compound Name: 6-(4-Chlorophenyl)morpholin-3-one

CAS No.: 5196-95-2

Cat. No.: B1303002

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An In-Depth Technical Guide to **6-(4-Chlorophenyl)morpholin-3-one** (CAS No. 5196-95-2)

Executive Summary

6-(4-Chlorophenyl)morpholin-3-one is a heterocyclic organic compound belonging to the morpholinone class. Its structure, featuring a morpholine ring substituted with a 4-chlorophenyl group, makes it a subject of interest in medicinal chemistry and synthetic research. The morpholine scaffold is a well-established pharmacophore, known for its presence in a multitude of biologically active compounds and approved pharmaceuticals.^[1] This guide provides a comprehensive technical overview of **6-(4-Chlorophenyl)morpholin-3-one**, including its physicochemical properties, plausible synthetic routes, biological context based on related structures, and essential safety protocols. While specific biological data on this exact molecule is limited in public literature, its structural similarity to key pharmaceutical intermediates and other bioactive morpholinones underscores its potential as a building block for drug discovery and development.

Physicochemical Properties

A precise understanding of a compound's physical and chemical properties is fundamental for its application in research and development. These parameters influence solubility, reactivity, and handling procedures. The key properties for **6-(4-Chlorophenyl)morpholin-3-one** are summarized below.

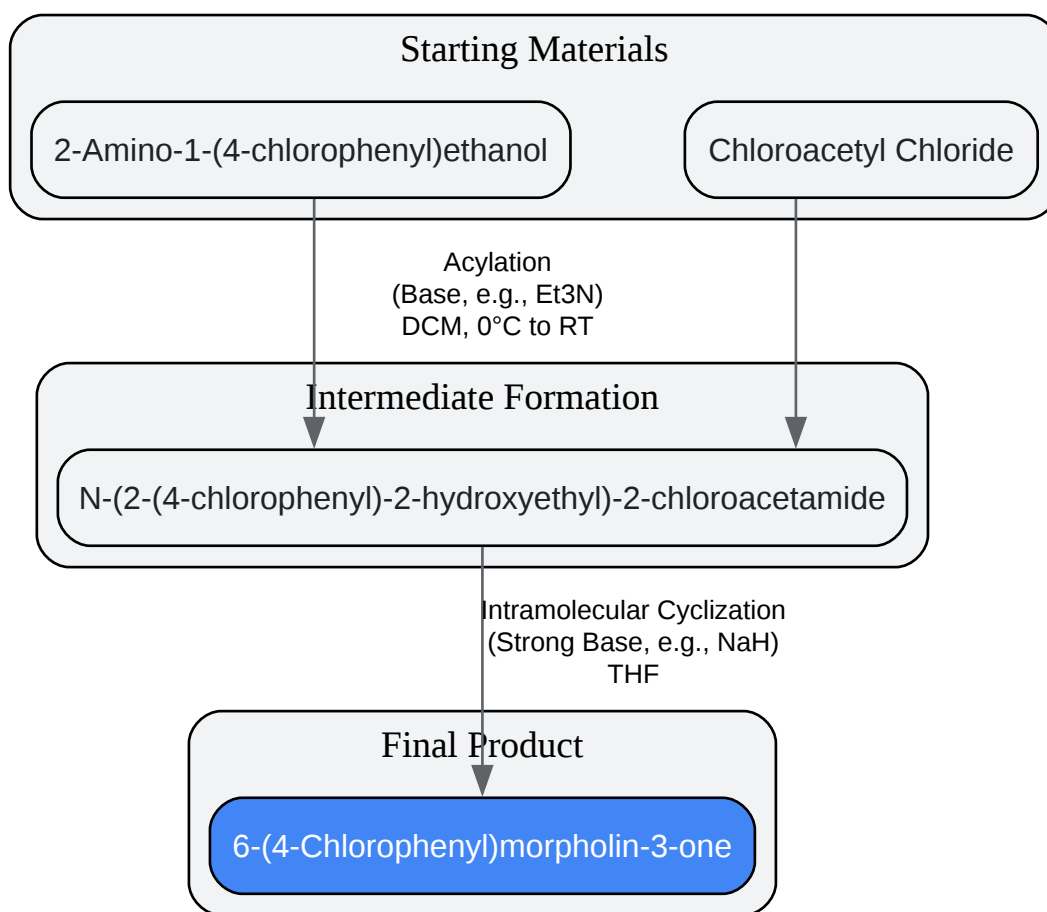
Property	Value	Source
CAS Number	5196-95-2	LookChem[2]
Molecular Formula	C ₁₀ H ₁₀ ClNO ₂	LookChem[2]
Molecular Weight	211.65 g/mol	LookChem[2]
Melting Point	142-145 °C	LookChem[2]
Boiling Point	427.7 °C at 760 mmHg	LookChem[2]
Density	1.273 g/cm ³	LookChem[2]
LogP	1.85630	LookChem[2]
Synonyms	6-(4-Chlorophenyl)-3-morpholinone, 3-Morpholinone, 6-(4-chlorophenyl)-	LookChem[2]

Synthesis and Mechanistic Considerations

While multiple patented methods exist for variously substituted morpholin-3-ones, particularly as intermediates for pharmaceuticals like Rivaroxaban[3][4], a direct, published protocol for **6-(4-Chlorophenyl)morpholin-3-one** is not readily available. However, a robust synthetic strategy can be designed based on established chemical principles for analogous structures. The proposed pathway involves a two-step process: formation of an N-substituted ethanolamine followed by a base-mediated intramolecular cyclization.

Plausible Synthetic Workflow

The logical approach begins with the reaction of 2-amino-1-(4-chlorophenyl)ethanol with chloroacetyl chloride. The resulting amide intermediate is then cyclized to form the desired morpholin-3-one ring.



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Caption: Proposed synthetic workflow for **6-(4-Chlorophenyl)morpholin-3-one**.

Experimental Protocol (Proposed)

This protocol is a representative methodology. Researchers must conduct their own risk assessments and optimization studies.

Step 1: Synthesis of N-(2-(4-chlorophenyl)-2-hydroxyethyl)-2-chloroacetamide

- **Inert Atmosphere:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add 2-amino-1-(4-chlorophenyl)ethanol (1.0 eq) and anhydrous dichloromethane (DCM, 10 mL/g).
- **Base Addition:** Add triethylamine (Et₃N, 1.2 eq) to the solution and cool the mixture to 0 °C in an ice bath. The base is crucial for scavenging the HCl byproduct of the acylation, preventing

protonation of the starting amine which would render it unreactive.

- **Acylation:** Dissolve chloroacetyl chloride (1.1 eq) in anhydrous DCM (2 mL/g) and add it dropwise to the cooled solution over 30 minutes, maintaining the temperature below 5 °C. The slow addition is critical to control the exothermic reaction.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 4-6 hours. Progress can be monitored by Thin Layer Chromatography (TLC) until the starting amine is consumed.
- **Work-up:** Quench the reaction by adding water. Separate the organic layer, wash with 1M HCl, saturated NaHCO₃ solution, and brine. Dry the organic phase over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude intermediate.

Step 2: Intramolecular Cyclization to **6-(4-Chlorophenyl)morpholin-3-one**

- **Setup:** In a separate inert-atmosphere flask, suspend sodium hydride (NaH, 60% dispersion in mineral oil, 1.5 eq) in anhydrous tetrahydrofuran (THF).
 - **Causality:** A strong, non-nucleophilic base like NaH is required to deprotonate both the hydroxyl and amide groups, facilitating the intramolecular Williamson ether synthesis (S_N2 cyclization). THF is an ideal aprotic solvent for this reaction.
- **Intermediate Addition:** Dissolve the crude intermediate from Step 1 in anhydrous THF and add it slowly to the NaH suspension at 0 °C.
- **Cyclization:** After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux (approx. 66 °C) for 8-12 hours. Monitor the reaction by TLC.
- **Quenching and Extraction:** Carefully quench the reaction by slowly adding saturated ammonium chloride solution at 0 °C. Extract the product with ethyl acetate.
- **Purification:** Combine the organic extracts, wash with brine, dry over Na₂SO₄, and concentrate. The resulting crude product can be purified by column chromatography (e.g., silica gel, hexane:ethyl acetate gradient) or recrystallization to yield pure **6-(4-Chlorophenyl)morpholin-3-one**.

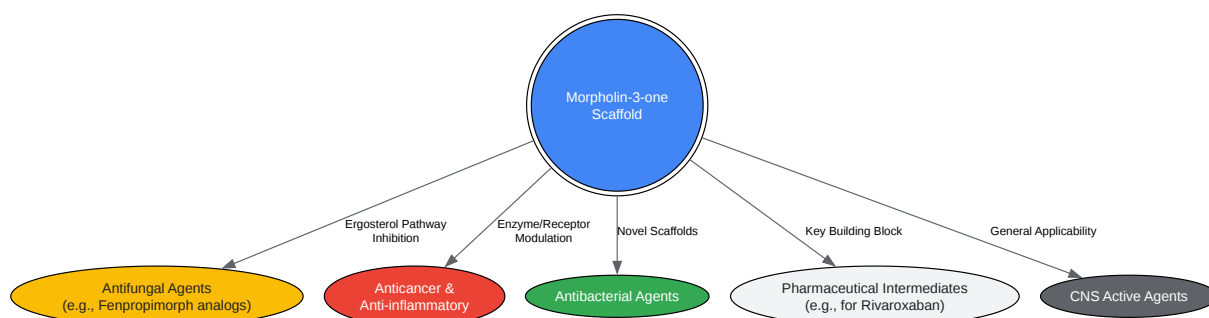
Biological Context and Potential Applications

The morpholine ring is a "privileged pharmacophore" in medicinal chemistry, valued for its ability to improve pharmacokinetic properties and engage in critical interactions with biological targets.^[1]

Role as a Bioactive Scaffold

The morpholine moiety is integral to numerous compounds with a wide spectrum of pharmacological activities.^[1] Its presence can enhance aqueous solubility, metabolic stability, and receptor binding affinity. Structurally related compounds have demonstrated significant biological effects:

- **Antifungal Activity:** The morpholine class of antifungals, such as fenpropimorph, functions by inhibiting enzymes in the ergosterol biosynthesis pathway, which is essential for fungal cell membrane integrity.^[5]
- **Anticancer and Anti-inflammatory Potential:** Derivatives like (6R)-6-(4-Chlorophenyl)-4-[(1S)-1-phenylethyl]morpholin-3-one have been investigated for potential anti-inflammatory and anticancer effects, suggesting that the core structure can be a template for developing novel therapeutics.
- **Antimicrobial Properties:** Novel semicarbazides and thiosemicarbazides based on a morpholine scaffold have shown promising antibacterial activity, particularly against Gram-positive bacteria.^[6]



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Sources

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